

[Pyr1]-Apelin-13: Comprehensive Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: [Pyr1]-Apelin-13

CAS No.: 217082-60-5

Cat. No.: B550190

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the preparation, storage, and experimental use of **[Pyr1]-Apelin-13**, a potent endogenous ligand for the APJ receptor.

[Pyr1]-Apelin-13, the pyroglutamated form of Apelin-13, is the predominant and most potent isoform of the apelin peptide family found in the cardiovascular system and plasma. Its significant roles in cardiovascular function, fluid homeostasis, and other physiological processes have made it a key target for therapeutic research and drug development. These guidelines offer a comprehensive resource for the effective use of **[Pyr1]-Apelin-13** in both in vitro and in vivo experimental settings.

Solution Preparation and Storage

Proper preparation and storage of **[Pyr1]-Apelin-13** solutions are critical for maintaining its biological activity and ensuring experimental reproducibility. The peptide is typically supplied as a lyophilized powder.

Reconstitution of Lyophilized Powder:

It is recommended to briefly centrifuge the vial before opening to ensure that the lyophilized powder is at the bottom. The choice of solvent depends on the intended application.

- For in vitro aqueous buffers and cell culture media: Reconstitute **[Pyr1]-Apelin-13** in sterile, distilled water. To aid dissolution, gentle vortexing or sonication may be required.
- For organic solvent stock solutions: High-purity dimethyl sulfoxide (DMSO) can be used to prepare concentrated stock solutions.

Storage Conditions:

To prevent degradation, proper storage of both the lyophilized powder and reconstituted solutions is essential.

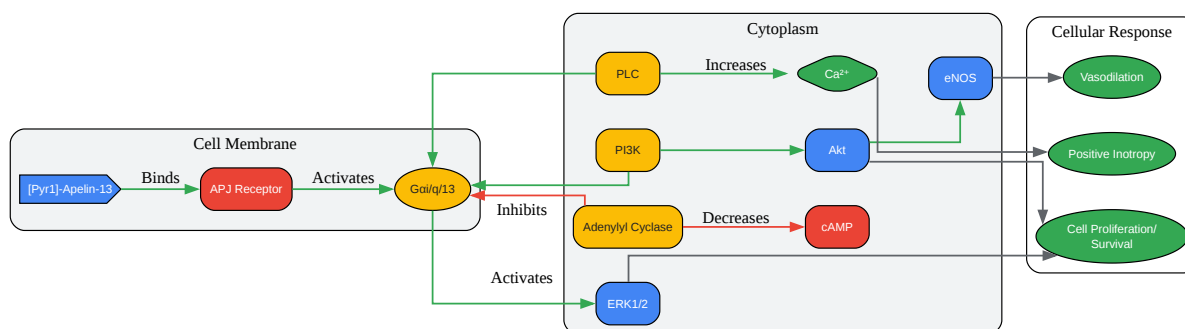
Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C or -80°C	Up to 3 years	Store in a desiccator to keep dry.
Aqueous Solution	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.	
DMSO Solution	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.	

Quantitative Data for Solution Preparation:

Molecular Weight	Solvent	Maximum Solubility
1533.8 g/mol	Water	≥ 1 mg/mL
DMSO	≥ 100 mg/mL	

Signaling Pathways

[Pyr1]-Apelin-13 exerts its effects by binding to the G protein-coupled receptor APJ. This interaction triggers a cascade of intracellular signaling events, primarily through the activation of Gai, Gαq, and Gα13 proteins.



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Figure 1: [Pyr1]-Apelin-13 signaling cascade.

Experimental Protocols

The following are detailed protocols for key experiments involving **[Pyr1]-Apelin-13**.

In Vitro Vascular Relaxation Assay (Vascular Ring Assay)

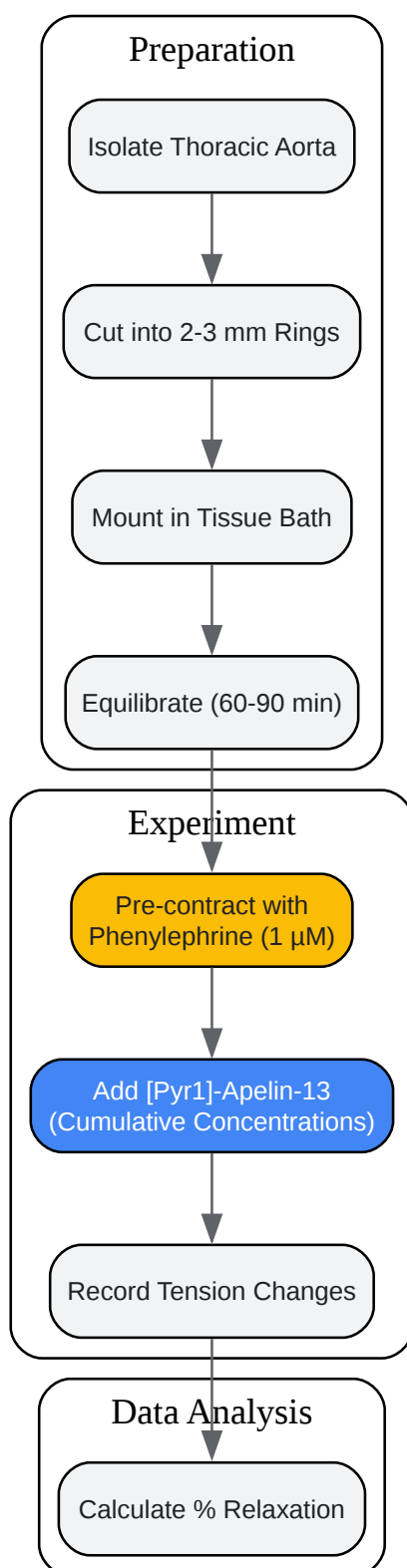
This protocol details the assessment of the vasodilatory effects of **[Pyr1]-Apelin-13** on isolated arterial rings.^{[1][2]}

Materials:

- Isolated tissue bath system
- Krebs-Henseleit solution (in mM: 118 NaCl, 4.7 KCl, 1.2 KH₂PO₄, 1.2 MgSO₄, 2.5 CaCl₂, 25 NaHCO₃, 11.1 glucose)
- Phenylephrine (PE)
- **[Pyr1]-Apelin-13**
- 95% O₂ / 5% CO₂ gas mixture

Procedure:

- Isolate the thoracic aorta from a rat and cut it into 2-3 mm rings.
- Mount the aortic rings in the isolated tissue baths containing Krebs-Henseleit solution, maintained at 37°C and continuously bubbled with 95% O₂ / 5% CO₂.
- Allow the rings to equilibrate for 60-90 minutes under a resting tension of 1.5-2.0 g, replacing the buffer every 15-20 minutes.
- Pre-contract the aortic rings with a submaximal concentration of phenylephrine (e.g., 1 µM).
- Once the contraction has reached a stable plateau, add **[Pyr1]-Apelin-13** cumulatively to the bath in increasing concentrations (e.g., 10⁻¹² to 10⁻⁶ M).
- Record the changes in tension after each addition.
- Express the relaxation responses as a percentage of the pre-contraction induced by phenylephrine.



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Figure 2: Workflow for vascular relaxation assay.

In Vivo Hemodynamic Measurement in Rodents

This protocol describes the procedure for measuring the acute cardiovascular effects of **[Pyr1]-Apelin-13** in anesthetized rats.^{[3][4]}

Materials:

- Anesthetized rats (e.g., with isoflurane)
- Pressure transducer
- Catheters for arterial and venous access
- **[Pyr1]-Apelin-13** solution in sterile saline
- Data acquisition system

Procedure:

- Anesthetize the rat and maintain a stable level of anesthesia.
- Cannulate the carotid artery for blood pressure measurement and the jugular vein for drug administration.
- Allow the animal to stabilize for at least 30 minutes after surgery.
- Record baseline hemodynamic parameters, including mean arterial pressure (MAP) and heart rate (HR).
- Administer a bolus intravenous (IV) injection of **[Pyr1]-Apelin-13** at the desired dose (e.g., 1-300 nmol).
- Continuously monitor and record MAP and HR for a defined period post-injection.
- For continuous infusion studies, administer **[Pyr1]-Apelin-13** at a constant rate (e.g., 0.01 μ g/min) and monitor hemodynamic changes over time.^[4]
- Analyze the data to determine the change in hemodynamic parameters from baseline.

Cell-Based Signaling Assays

These protocols outline methods to investigate the intracellular signaling events triggered by **[Pyr1]-Apelin-13** in cultured cells expressing the APJ receptor.[3][5]

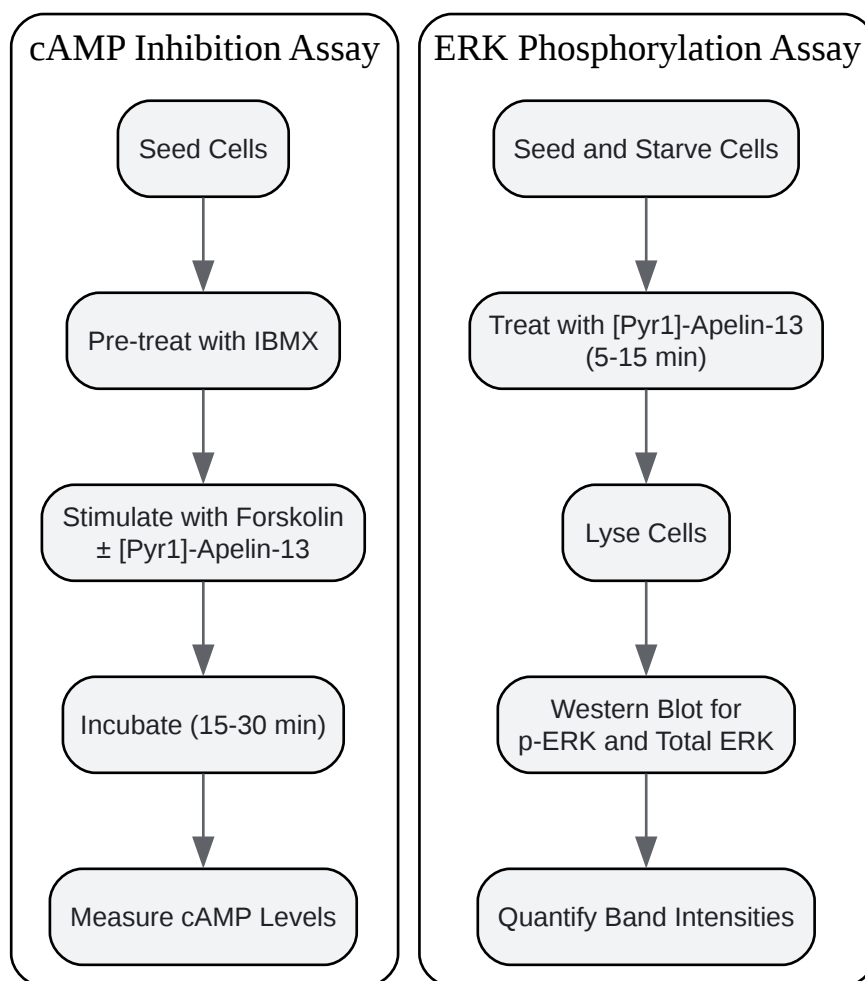
cAMP Inhibition Assay:

- Seed cells (e.g., HEK293-APJ) in a 96-well plate.
- Pre-treat cells with a phosphodiesterase inhibitor (e.g., IBMX) for 10-20 minutes.
- Stimulate the cells with forskolin to induce cAMP production, in the presence or absence of varying concentrations of **[Pyr1]-Apelin-13**.
- Incubate for 15-30 minutes at 37°C.
- Lyse the cells and measure intracellular cAMP levels using a suitable commercial kit (e.g., HTRF, ELISA).

ERK1/2 Phosphorylation Assay (Western Blot):

- Seed cells in 6-well plates and grow to 80-90% confluency.
- Serum-starve the cells for 4-6 hours.
- Treat the cells with different concentrations of **[Pyr1]-Apelin-13** for 5-15 minutes.
- Lyse the cells in RIPA buffer containing protease and phosphatase inhibitors.
- Determine protein concentration using a BCA assay.
- Separate protein lysates by SDS-PAGE and transfer to a PVDF membrane.
- Probe the membrane with primary antibodies against phosphorylated ERK1/2 (p-ERK) and total ERK1/2.
- Incubate with HRP-conjugated secondary antibodies and detect the signal using an enhanced chemiluminescence (ECL) substrate.

- Quantify band intensities and normalize the p-ERK signal to the total ERK signal.



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Figure 3: Workflow for cell-based signaling assays.

Concluding Remarks

These application notes and protocols provide a foundational guide for the use of **[Pyr1]-Apelin-13** in research. Adherence to these guidelines for solution preparation, storage, and experimental execution will contribute to the generation of reliable and reproducible data, advancing our understanding of the apelin system and its therapeutic potential. Researchers should always optimize protocols for their specific cell types, tissues, and experimental conditions.

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